

Physical properties of 2,5-Dichloro-2,5-dimethylhexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Dichloro-2,5-dimethylhexane

Cat. No.: B133102

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An In-depth Technical Guide on the Physical Properties of **2,5-Dichloro-2,5-dimethylhexane**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical properties of **2,5-Dichloro-2,5-dimethylhexane** (CAS No. 6223-78-5), a chlorinated alkane with applications in organic synthesis. This document collates available data on its molecular and physical characteristics, outlines experimental protocols for its synthesis and property determination, and presents visual representations of key processes and concepts to aid in its practical application and theoretical understanding.

Chemical Identity and Structure

2,5-Dichloro-2,5-dimethylhexane is a symmetrical halogenated hydrocarbon. Its structure consists of a six-carbon hexane backbone with two chlorine atoms and two methyl groups substituted at the 2 and 5 positions.

- IUPAC Name: **2,5-dichloro-2,5-dimethylhexane**[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Molecular Formula: $C_8H_{16}Cl_2$ [\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- CAS Number: 6223-78-5[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[9\]](#)

- InChI Key: HSTAGCWQAIXJQM-UHFFFAOYSA-N[1][3][5]

Tabulated Physical Properties

The following tables summarize the key quantitative physical properties of **2,5-Dichloro-2,5-dimethylhexane** based on available data.

Property	Value	Source(s)
Molecular Weight	183.12 g/mol	[1][2][5][6][7][10]
Melting Point	63-64 °C	[1][4][5][6][8]
Boiling Point	194 °C at 760 mmHg	[1][4][5][6]
Density	Approximately 1.0 g/cm ³	[4][5]
Physical State	Solid at room temperature	[1][5][6]

Solubility Profile	
Soluble in	Diethyl ether, methanol, hexane.[5][11]
Sparingly soluble in	Chloroform, dichloromethane.[5][8][9]

Experimental Protocols

Synthesis of 2,5-Dichloro-2,5-dimethylhexane via S_N1 Reaction

This compound is commonly synthesized from 2,5-dimethylhexane-2,5-diol through a unimolecular nucleophilic substitution (S_N1) reaction with concentrated hydrochloric acid.[5][7][9][12][13][14][15][16] The tertiary alcohol groups are protonated, forming good leaving groups (water), which then depart to generate stable tertiary carbocations. These carbocations are subsequently attacked by chloride ions to yield the final product.

Materials:

- 2,5-dimethylhexane-2,5-diol

- Concentrated hydrochloric acid (12 M)
- Deionized water
- 25 mL round-bottom flask
- Magnetic stir bar and stir plate
- Büchner funnel and filter flask
- Filter paper

Procedure:

- Weigh 0.25 g of 2,5-dimethylhexane-2,5-diol and add it to a 25 mL round-bottom flask containing a magnetic stir bar.[12][14]
- In a chemical fume hood, carefully add 2 mL of concentrated hydrochloric acid to the flask.
- Stir the mixture at room temperature. The reaction progress can be monitored using thin-layer chromatography (TLC).[12][14]
- Once the reaction is complete (typically after 15-20 minutes, as confirmed by TLC), add 10 mL of deionized water to the reaction mixture to precipitate the product.[12]
- Collect the solid product by vacuum filtration using a Büchner funnel.[12][14]
- Wash the collected solid with a small amount of cold deionized water to remove any remaining acid.
- Dry the product on the filter paper by drawing air through the funnel for 30-40 minutes.[14]
- The final product is a white crystalline solid.[5]

Determination of Melting Point

The melting point of the synthesized **2,5-Dichloro-2,5-dimethylhexane** can be determined using a standard melting point apparatus.

Materials:

- Dried, purified **2,5-Dichloro-2,5-dimethylhexane**
- Capillary tubes
- Melting point apparatus

Procedure:

- Finely crush a small sample of the dry crystalline product.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the sample rapidly to a temperature about 10-15 °C below the expected melting point (63-64 °C).
- Decrease the heating rate to approximately 1-2 °C per minute.
- Record the temperature at which the first liquid appears and the temperature at which the entire sample has melted. This range is the melting point.

Determination of Solubility

The solubility of **2,5-Dichloro-2,5-dimethylhexane** in various solvents can be qualitatively assessed.

Materials:

- Small test tubes
- Samples of **2,5-Dichloro-2,5-dimethylhexane**
- A selection of solvents (e.g., water, hexane, methanol, diethyl ether, chloroform)

Procedure:

- Place a small, consistent amount (e.g., 10 mg) of **2,5-Dichloro-2,5-dimethylhexane** into separate test tubes.
- Add a small volume (e.g., 1 mL) of a solvent to a test tube.
- Agitate the mixture and observe if the solid dissolves completely.
- Record the substance as soluble, sparingly soluble, or insoluble in that particular solvent.
- Repeat the process for each of the selected solvents.

Visualizations

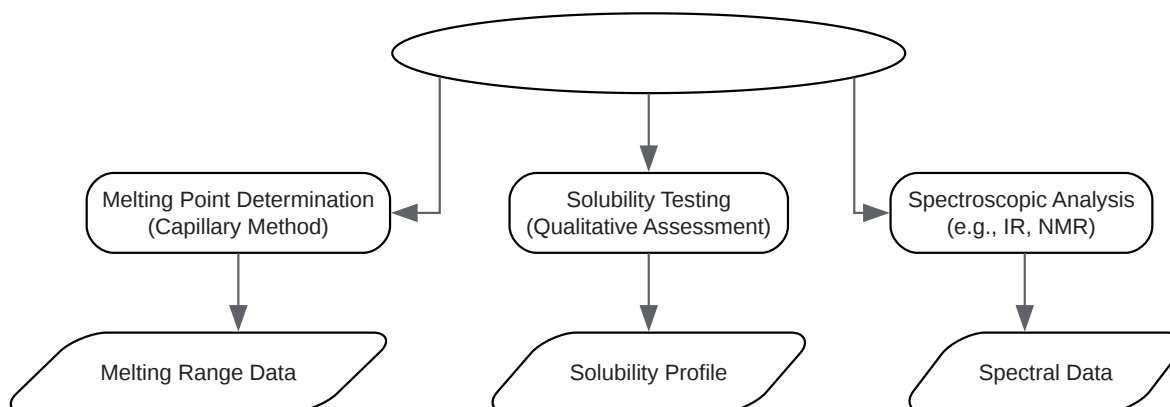
Synthesis and Purification Workflow



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Caption: Workflow for the synthesis and purification of **2,5-Dichloro-2,5-dimethylhexane**.

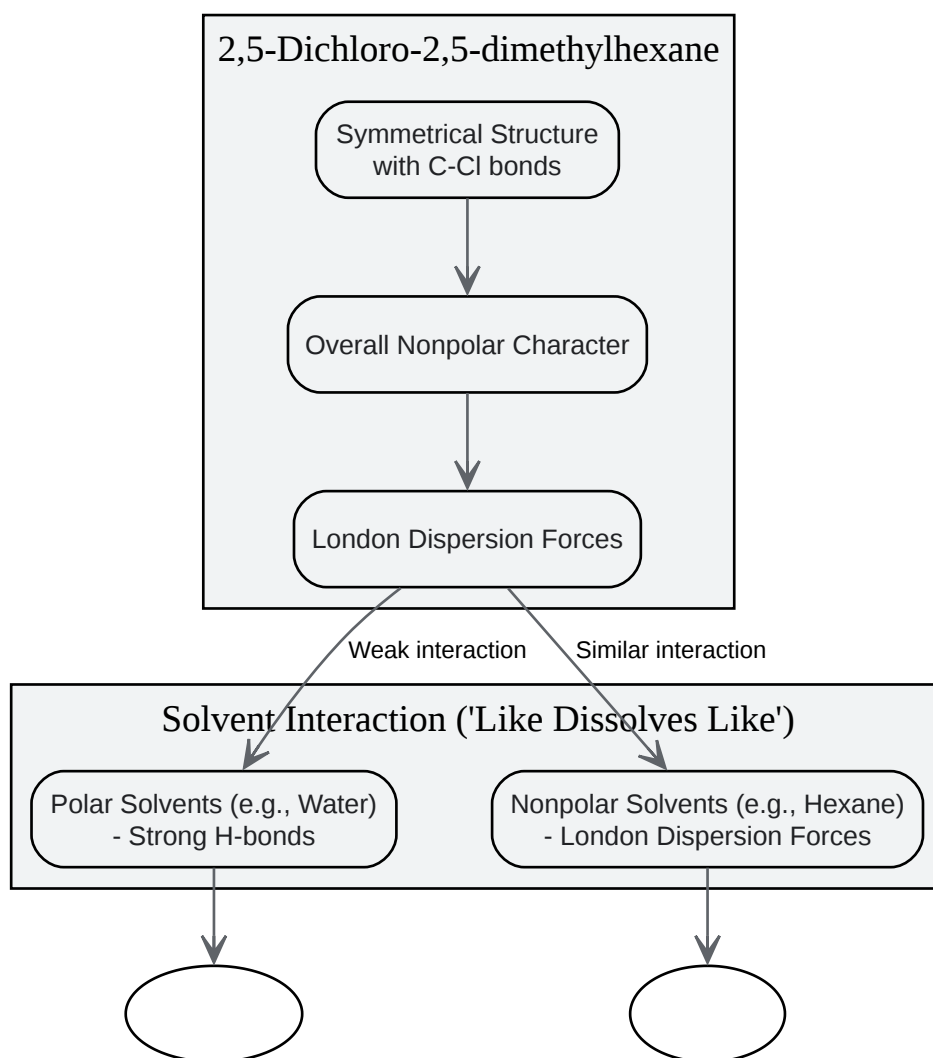
Physical Property Determination Workflow



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Caption: Workflow for the determination of key physical and spectral properties.

Structure-Solubility Relationship



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Caption: Relationship between molecular structure and solubility of the compound.

Spectral Information

While detailed spectral data is not extensively published, the expected peaks in an Infrared (IR) spectrum can be predicted based on the molecule's functional groups.

- C-H Stretching: Peaks are expected in the range of 2850-3000 cm^{-1} corresponding to the stretching vibrations of the C-H bonds in the methyl and methylene groups.[17]
- C-H Bending: Vibrations for the bending of C-H bonds are anticipated between 1375-1450 cm^{-1} . [17]
- C-Cl Stretching: The presence of carbon-chlorine bonds should give rise to peaks in the region of 600-800 cm^{-1} . [17]

Safety and Handling

2,5-Dichloro-2,5-dimethylhexane is classified as an irritant.

- Hazards: Causes skin and serious eye irritation. May cause respiratory irritation.[6] Harmful if swallowed or in contact with skin.[2][4][18]
- Precautions: Handle in a well-ventilated area, preferably a chemical fume hood.[4] Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[4][6] Avoid breathing dust.
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.[1] Some suppliers recommend storage under an inert gas at 2-8°C.[9][16]
- Incompatible Materials: Strong oxidizing agents.[6]
- Hazardous Decomposition Products: Combustion may produce carbon oxides and hydrogen chloride.[4][6]

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- To cite this document: BenchChem. [Physical properties of 2,5-Dichloro-2,5-dimethylhexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b133102#physical-properties-of-2-5-dichloro-2-5-dimethylhexane]

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